

# "vanillin isobutyrate chemical properties and structure"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Vanillin isobutyrate

Cat. No.: B1584189

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## Vanillin Isobutyrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

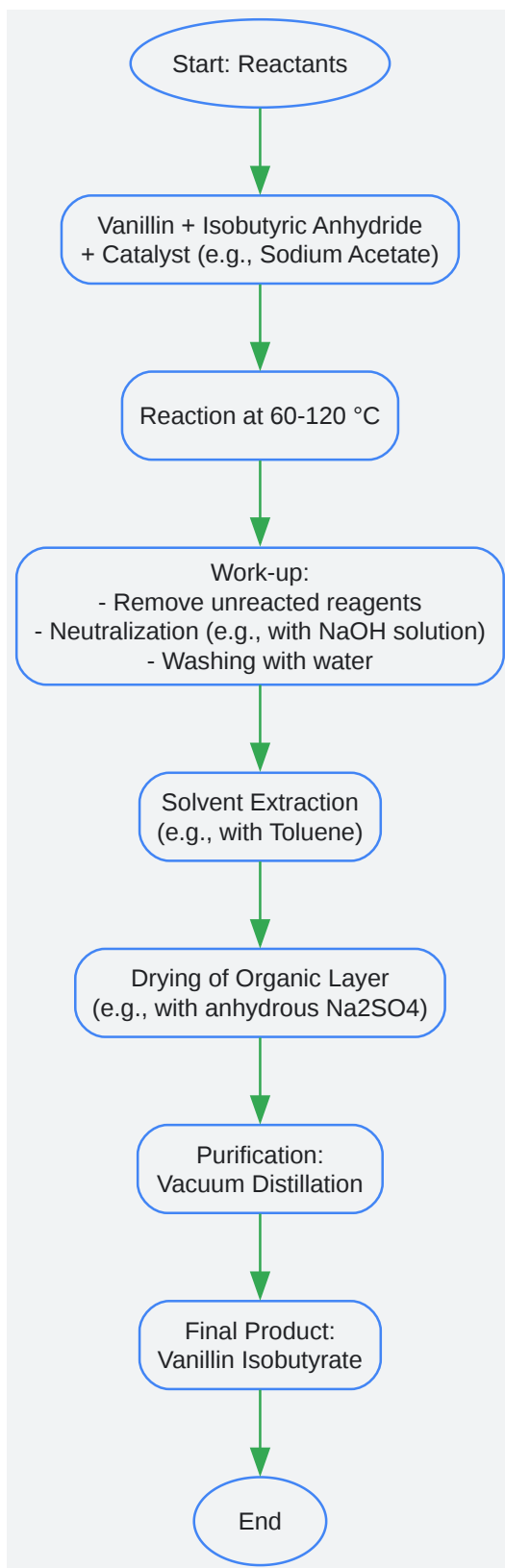
### Abstract

This technical guide provides an in-depth overview of the chemical properties and structure of **vanillin isobutyrate**, a significant flavoring and fragrance agent. This document is intended for researchers, scientists, and professionals in drug development who require detailed chemical data and experimental methodologies. It includes a comprehensive summary of its physicochemical properties, detailed experimental protocols for their determination, and a visualization of its chemical structure.

### Chemical Structure and Identification

**Vanillin isobutyrate**, also known as 4-formyl-2-methoxyphenyl 2-methylpropanoate, is the isobutyrate ester of vanillin.<sup>[1]</sup> Its chemical structure combines the characteristic vanillin core with an isobutyryl group, which modifies its aroma and physical properties.

Below is a diagram of the chemical structure of **vanillin isobutyrate**.



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## References

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Address: 3281 E Guasti Rd

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